

The Meroterpenoid Class of Compounds: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acremine F*

Cat. No.: *B14122928*

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Introduction

Meroterpenoids are a class of natural products with a hybrid biosynthetic origin, derived in part from the terpenoid pathway and in part from other biosynthetic routes, most commonly the polyketide pathway.^{[1][2]} This combination of distinct biosynthetic precursors gives rise to a vast and structurally diverse array of molecules, many of which possess significant biological activities.^{[2][3]} Found in a wide range of organisms, including fungi, marine invertebrates, plants, and bacteria, meroterpenoids have garnered considerable interest in the scientific community, particularly in the fields of drug discovery and development.^[4] Their complex and often unique chemical architectures, coupled with a broad spectrum of pharmacological properties such as cytotoxic, anti-inflammatory, antimicrobial, and enzyme inhibitory activities, make them a compelling subject for scientific investigation.

This technical guide provides an in-depth overview of the meroterpenoid class of compounds, intended for researchers, scientists, and drug development professionals. It covers their classification, biosynthesis, and diverse biological activities, with a focus on quantitative data, detailed experimental protocols, and visualization of key pathways and workflows.

Classification and Structural Diversity

The structural diversity of meroterpenoids is a direct result of the varied combinations of their terpenoid and non-terpenoid precursors. The terpenoid component can be a hemiterpene (C5), monoterpene (C10), sesquiterpene (C15), diterpene (C20), or sesterterpene (C25), while the non-terpenoid portion is often a polyketide, but can also be derived from the shikimate or amino acid pathways.

A common classification system for meroterpenoids is based on the nature of the non-terpenoid moiety. For instance, fungal meroterpenoids are often categorized based on the polyketide starter unit, such as those derived from 3,5-dimethylorsellinic acid (DMOA). Another approach categorizes them based on the class of the terpenoid precursor.

Biosynthesis

The biosynthesis of meroterpenoids is a fascinating example of metabolic pathway convergence. A common biosynthetic strategy in fungi, for example, involves several key steps:

- **Synthesis of the Non-Terpenoid Moiety:** This typically involves the action of a polyketide synthase (PKS) to produce an aromatic precursor like DMOA.
- **Prenylation:** A prenyltransferase enzyme catalyzes the addition of a terpenoid precursor, such as farnesyl pyrophosphate (FPP) or geranylgeranyl pyrophosphate (GGPP), to the non-terpenoid core.
- **Cyclization:** The linear prenyl chain undergoes a series of cyclization reactions, often initiated by an epoxidation followed by a protonation-initiated cascade, to form the characteristic polycyclic terpenoid scaffold.
- **Tailoring Reactions:** A variety of tailoring enzymes, including oxidases, reductases, and transferases, then modify the core structure to generate the final diverse array of meroterpenoids.

Biological Activities and Quantitative Data

Meroterpenoids exhibit a wide range of biological activities, making them attractive candidates for drug discovery. The following tables summarize the quantitative data for some representative meroterpenoids, categorized by their primary biological effect.

Table 1: Cytotoxic Activity of Meroterpenoids

Compound	Source Organism	Cell Line	IC50 (μM)	Reference
Isopeniclin A	Penicillium sp. sh18	SW620	9.80	
Chevalone B	Aspergillus sp.	NCI-H187	3.9 μg/mL	
Antroquinonol A	Antrodia cinnamomea	Lung Cancer Cells	13.5 ± 0.2	
Antroquinonol A	Antrodia cinnamomea	Prostate Cancer Cells	5.7 ± 0.2	
Phomeroid A	Phomopsis tersa FS441	SF-268	2.5	
Phomeroid B	Phomopsis tersa FS441	HepG-2	4.8	
Tropolactone A	Aspergillus sp.	HCT-116	13.2 μg/mL	
Tropolactone B	Aspergillus sp.	HCT-116	10.9 μg/mL	
Tropolactone C	Aspergillus sp.	HCT-116	13.9 μg/mL	
Aspergienyne O	Aspergillus sp. GXNU-Y85	HeLa	>50	
Aspergienyne P	Aspergillus sp. GXNU-Y85	A549	>50	
Clavilactone M	Clitocybe clavipes	HeLa	22.8	
Clavilactone N	Clitocybe clavipes	HeLa	19.7	
Clavilactone G	Clitocybe clavipes	SGC-7901	14.5	
Usneoidone Z	Cystoseira usneoides	HT-29	8.81 μg/mL	

6-cis-amentadione-1'-methyl ether	Cystoseira usneoides	HT-29	7.83 µg/mL
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Table 2: Anti-inflammatory Activity of Meroterpenoids

Compound	Source Organism	Assay	IC50 (µM)	Reference
Merosesquiterpene 61	Alternaria sp. JJY-32	NF-κB Inhibition	52	
Merosesquiterpene 62	Alternaria sp. JJY-32	NF-κB Inhibition	76	
Merosesquiterpene 63	Alternaria sp. JJY-32	NF-κB Inhibition	75	
Merosesquiterpene 64	Alternaria sp. JJY-32	NF-κB Inhibition	50	
Merosesquiterpene 65	Alternaria sp. JJY-32	NF-κB Inhibition	39	
Chizhiene A	Ganoderma lucidum	iNOS inhibition	-	
Chizhiene C	Ganoderma lucidum	iNOS inhibition	-	
(S)-(+)-carvone	Mentha spicata	NO production	2.3	

Table 3: Enzyme Inhibitory Activity of Meroterpenoids

Compound	Source Organism	Enzyme	IC50 (μM)	Reference
Asperterpene A	Aspergillus sp.	BACE-1	0.078	
Halomon	Portieria hornemannii	DNA methyltransferase-1	1.25	
Clavilactone D	Clitocybe clavipes	EGFR Tyrosine Kinase	5.5	

Experimental Protocols

This section provides detailed methodologies for key experiments involved in the study of meroterpenoids.

Isolation and Purification of Fungal Meroterpenoids

This protocol outlines a general procedure for the isolation and purification of meroterpenoids from a fungal culture.

- Fungal Cultivation:
 - Inoculate the desired fungal strain onto a suitable solid or liquid medium (e.g., Potato Dextrose Agar/Broth).
 - Incubate the culture under appropriate conditions (e.g., 25-28°C, static or shaking) for a period sufficient for secondary metabolite production (typically 2-4 weeks).
- Extraction:
 - If using a solid culture, dice the agar and mycelium and extract exhaustively with an organic solvent such as ethyl acetate or methanol at room temperature.
 - If using a liquid culture, separate the mycelium from the broth by filtration. Extract the mycelium as described for the solid culture. Extract the culture filtrate separately with an equal volume of ethyl acetate in a separatory funnel.

- Combine the organic extracts and evaporate the solvent under reduced pressure to obtain a crude extract.
- Chromatographic Separation:
 - Initial Fractionation (e.g., Vacuum Liquid Chromatography - VLC):
 - Dissolve the crude extract in a minimal amount of a suitable solvent (e.g., methanol or dichloromethane).
 - Adsorb the extract onto a solid support (e.g., silica gel or Celite).
 - Pack a VLC column with silica gel and load the adsorbed extract onto the top.
 - Elute the column with a stepwise gradient of solvents of increasing polarity (e.g., n-hexane, ethyl acetate, methanol).
 - Collect fractions and monitor by Thin Layer Chromatography (TLC) to pool similar fractions.
 - Further Purification (e.g., Column Chromatography):
 - Subject the fractions of interest to further column chromatography on silica gel, Sephadex LH-20, or C18 reversed-phase silica gel.
 - Use isocratic or gradient elution with appropriate solvent systems, guided by TLC analysis.
 - Final Purification (e.g., High-Performance Liquid Chromatography - HPLC):
 - Perform final purification of the isolated compounds using preparative or semi-preparative HPLC on a suitable column (e.g., C18 or phenyl-hexyl).
 - Use an appropriate mobile phase (e.g., methanol-water or acetonitrile-water gradients) and monitor the elution profile with a UV or diode array detector.
 - Collect the peaks corresponding to the pure compounds and evaporate the solvent.

Structure Elucidation of Meroterpenoids

The structure of a purified meroterpenoid is determined using a combination of spectroscopic techniques.

- Mass Spectrometry (MS):
 - Obtain the high-resolution mass spectrum (HR-ESI-MS) to determine the accurate mass and molecular formula of the compound.
 - Analyze the fragmentation pattern in the MS/MS spectrum to gain insights into the substructures of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Acquire a series of 1D and 2D NMR spectra in a suitable deuterated solvent (e.g., CDCl_3 , CD_3OD , or DMSO-d_6).
 - 1D NMR:
 - ^1H NMR: Provides information about the number, chemical environment, and coupling of protons.
 - ^{13}C NMR and DEPT (Distortionless Enhancement by Polarization Transfer): Reveal the number and types of carbon atoms (CH_3 , CH_2 , CH , and quaternary carbons).
 - 2D NMR:
 - COSY (Correlation Spectroscopy): Identifies proton-proton spin-spin couplings, establishing connectivity within spin systems.
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to their attached carbons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two or three bonds, crucial for connecting different structural fragments.

- NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): Provides information about the spatial proximity of protons, which is essential for determining the relative stereochemistry.
- Other Spectroscopic and Analytical Techniques:
 - Infrared (IR) Spectroscopy: Identifies the presence of specific functional groups (e.g., hydroxyl, carbonyl, double bonds).
 - Ultraviolet-Visible (UV-Vis) Spectroscopy: Provides information about the presence of chromophores and conjugated systems.
 - Circular Dichroism (CD) Spectroscopy: Used to determine the absolute configuration of chiral molecules by comparing experimental and calculated CD spectra.
 - X-ray Crystallography: If a suitable single crystal can be obtained, this technique provides unambiguous determination of the complete 3D structure, including absolute stereochemistry.

Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of compounds.

- Cell Seeding:
 - Seed cancer cells in a 96-well plate at an appropriate density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for cell attachment.
- Compound Treatment:
 - Prepare a stock solution of the test meroterpenoid in a suitable solvent (e.g., DMSO).
 - Prepare serial dilutions of the compound in the cell culture medium.
 - Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of the test compound. Include a vehicle control (medium with the

same concentration of DMSO) and a positive control (a known cytotoxic drug).

- Incubate the plate for a specified period (e.g., 48 or 72 hours).
- MTT Addition and Incubation:
 - Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C. During this time, viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization:
 - Carefully remove the medium and add 150 μ L of a solubilizing agent (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.
- Absorbance Measurement:
 - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of cell viability against the compound concentration and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Enzyme Inhibition Assay (General Protocol)

This protocol provides a general framework for an in vitro enzyme inhibition assay. The specific enzyme, substrate, and detection method will vary depending on the target.

- Reagent Preparation:
 - Prepare a buffer solution at the optimal pH for the enzyme activity.
 - Prepare stock solutions of the enzyme, substrate, and the test meroterpenoid inhibitor in the assay buffer or a suitable solvent like DMSO.

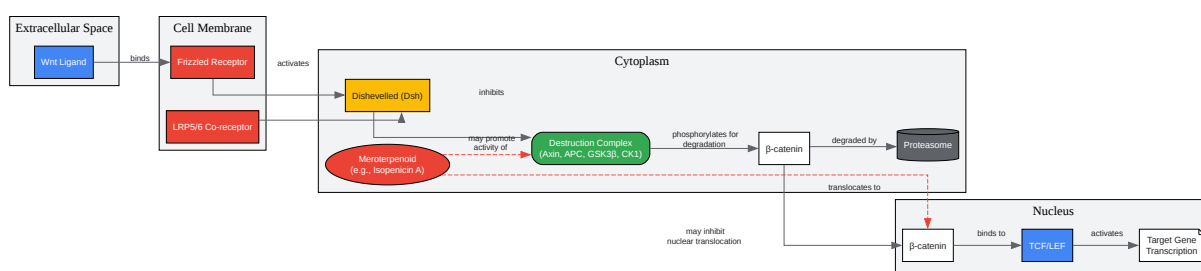
- Assay Procedure (in a 96-well plate):
 - To each well, add the assay buffer, the enzyme solution, and the test inhibitor at various concentrations. Include a control without the inhibitor (100% enzyme activity) and a blank without the enzyme.
 - Pre-incubate the plate for a specific time to allow the inhibitor to bind to the enzyme.
 - Initiate the enzymatic reaction by adding the substrate to all wells.
 - Monitor the reaction progress by measuring the change in absorbance or fluorescence over time using a microplate reader. The rate of the reaction is determined from the initial linear portion of the progress curve.
- Data Analysis:
 - Calculate the percentage of enzyme inhibition for each inhibitor concentration relative to the control without the inhibitor.
 - Plot the percentage of inhibition against the inhibitor concentration and determine the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity.

Signaling Pathways and Experimental Workflows

Meroterpenoids have been shown to modulate various cellular signaling pathways, contributing to their biological activities. This section provides diagrams of key pathways and a typical experimental workflow for meroterpenoid discovery.

Wnt Signaling Pathway Inhibition by Meroterpenoids

The Wnt signaling pathway plays a crucial role in cell proliferation, differentiation, and embryogenesis. Its aberrant activation is implicated in several cancers. Some meroterpenoids, such as isopenicillin A, have been shown to inhibit this pathway.

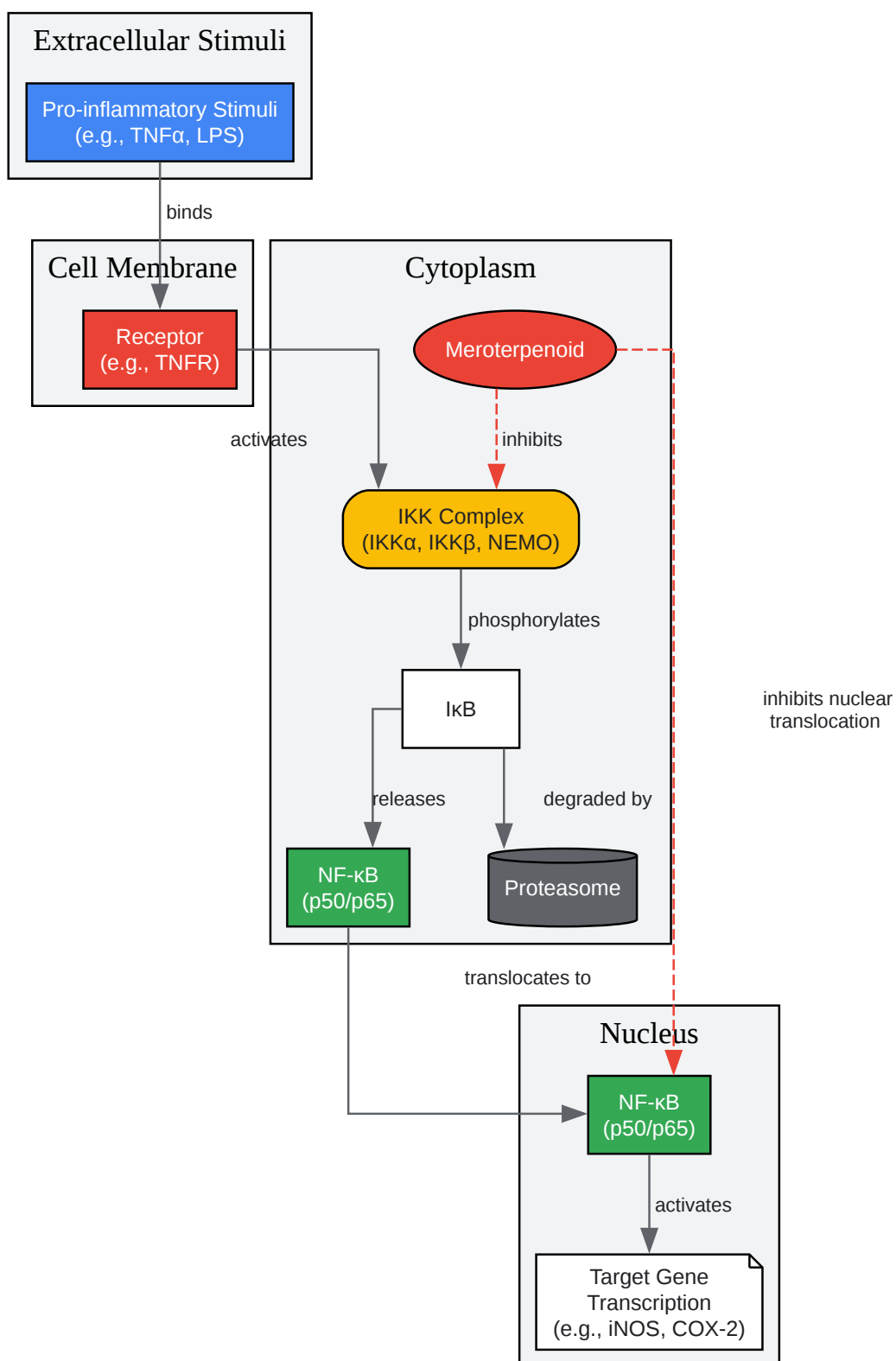


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Caption: Simplified Wnt signaling pathway and potential points of inhibition by meroterpenoids.

NF- κ B Signaling Pathway Inhibition by Meroterpenoids

The NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a key regulator of inflammation, immunity, and cell survival. Its dysregulation is associated with various inflammatory diseases and cancers. Several terpenoids and meroterpenoids have been shown to inhibit NF- κ B activation.

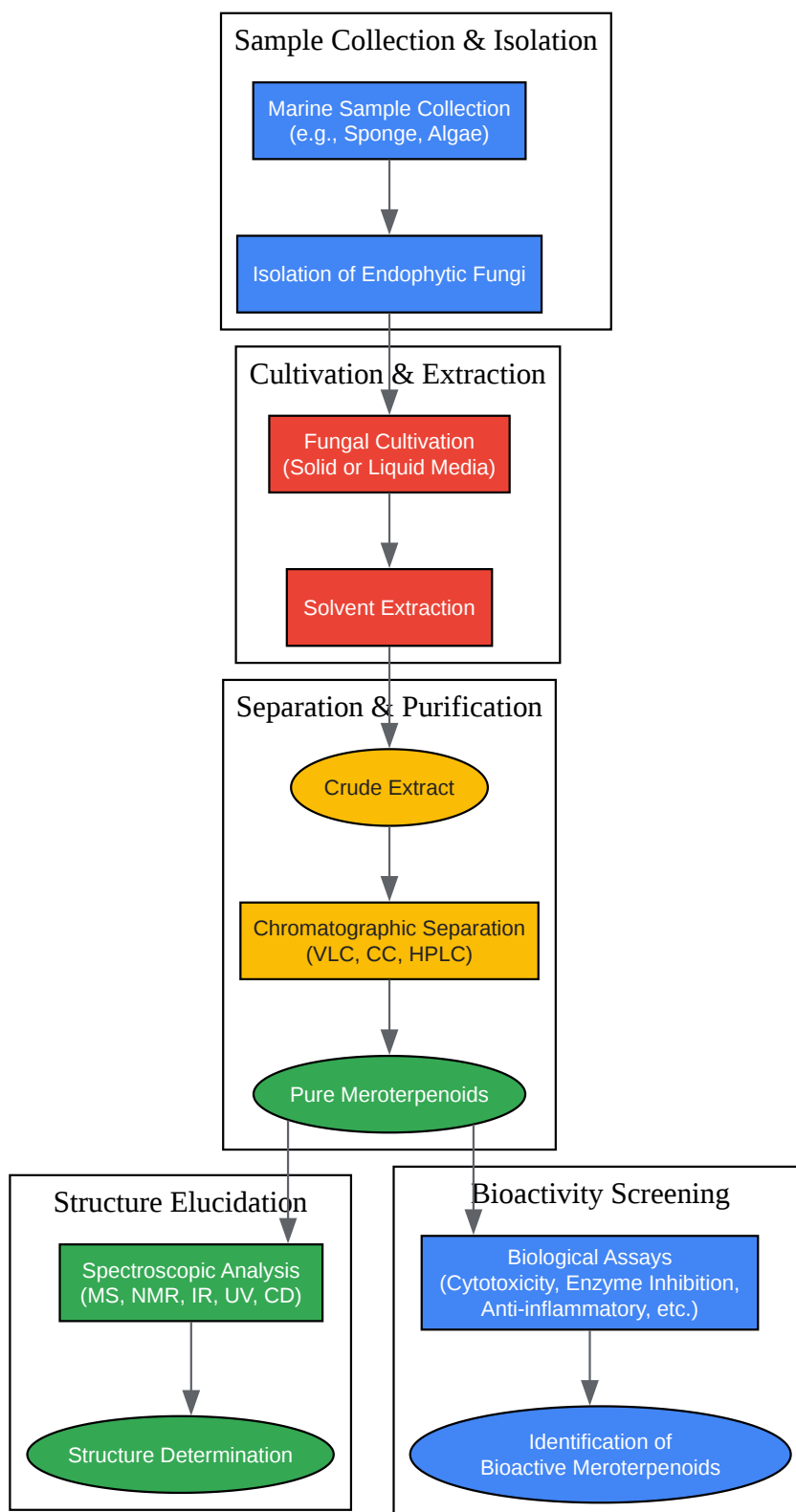


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Caption: Simplified NF- κ B signaling pathway and potential points of inhibition by meroterpenoids.

Experimental Workflow for Meroterpenoid Discovery from Marine Fungi

The discovery of novel meroterpenoids often follows a systematic workflow, from sample collection to bioactivity testing.



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Caption: A typical experimental workflow for the discovery of bioactive meroterpenoids from marine-derived fungi.

Conclusion

The meroterpenoids represent a vast and largely untapped reservoir of chemical diversity with immense potential for the discovery of new therapeutic agents. Their unique hybrid structures and broad spectrum of biological activities continue to inspire research in natural product chemistry, pharmacology, and synthetic biology. The methodologies and data presented in this guide are intended to serve as a valuable resource for scientists and researchers dedicated to exploring the fascinating world of meroterpenoids and harnessing their potential for the benefit of human health. Future research in this area, aided by advancements in analytical techniques, genome mining, and synthetic methods, will undoubtedly uncover many more novel meroterpenoids with significant pharmacological properties.

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